

Spectroscopic Data for 2,3-Dimethylbut-3-enal: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylbut-3-enal

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This technical guide addresses the available spectroscopic data and synthetic approaches for the non-conjugated aldehyde, **2,3-Dimethylbut-3-enal**. Despite a comprehensive search of scientific databases and literature, no experimental spectroscopic data (^1H NMR, ^{13}C NMR, IR, or Mass Spectrometry) for **2,3-Dimethylbut-3-enal** has been publicly reported. Its existence is confirmed through chemical databases with the assigned CAS Number 80719-79-5 and molecular formula $\text{C}_6\text{H}_{10}\text{O}$.^{[1][2]}

The absence of experimental data is likely due to the higher thermodynamic stability of its conjugated isomer, 2,3-Dimethylbut-2-enal. Non-conjugated aldehydes of this type can be prone to isomerization. This document, therefore, provides predicted spectroscopic data for **2,3-Dimethylbut-3-enal** based on established chemical principles, alongside a proposed experimental workflow for its synthesis and characterization.

Predicted Spectroscopic Data

Due to the lack of experimental spectra, the following tables present predicted data for **2,3-Dimethylbut-3-enal**. These predictions are based on analogous chemical structures and standard spectroscopic correlation tables.

Table 1: Predicted ^1H NMR Data for 2,3-Dimethylbut-3-enal (Solvent: CDCl_3)

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H1 (Aldehyde)	~9.7	d	~3.0
H2 (CH)	~3.1	qd	~7.0, ~3.0
H4a (Vinyl)	~4.9	s	-
H4b (Vinyl)	~4.8	s	-
H5 (CH ₃ on C2)	~1.1	d	~7.0
H6 (CH ₃ on C3)	~1.7	s	-

Table 2: Predicted ¹³C NMR Data for 2,3-Dimethylbut-3-enal (Solvent: CDCl₃)

Carbon	Predicted Chemical Shift (δ , ppm)
C1 (CHO)	~202
C2 (CH)	~55
C3 (Quaternary C)	~145
C4 (CH ₂)	~115
C5 (CH ₃ on C2)	~15
C6 (CH ₃ on C3)	~20

Table 3: Predicted Infrared (IR) Spectroscopy Data for 2,3-Dimethylbut-3-enal

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H (Aldehyde)	~2820 and ~2720	Medium
C=O (Aldehyde)	~1725	Strong
C=C (Alkene)	~1650	Medium
=C-H (Vinyl)	~3090	Medium

Table 4: Predicted Mass Spectrometry (MS) Data for 2,3-Dimethylbut-3-enal

m/z	Proposed Fragment	Notes
98	[C ₆ H ₁₀ O] ⁺	Molecular Ion (M ⁺)
83	[M - CH ₃] ⁺	Loss of a methyl group
69	[M - CHO] ⁺	Loss of the formyl radical
55	[C ₄ H ₇] ⁺	Allylic cation

Proposed Experimental Protocol: Synthesis and Characterization

A plausible route for the synthesis of **2,3-Dimethylbut-3-enal** is the oxidation of the corresponding primary alcohol, 2,3-dimethylbut-3-en-1-ol, under mild conditions to prevent isomerization to the conjugated aldehyde. The Swern oxidation is a suitable method for this transformation.

Synthesis of **2,3-Dimethylbut-3-enal** via Swern Oxidation

- Oxalyl Chloride Activation:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), dissolve oxalyl chloride (2.2 eq.) in anhydrous dichloromethane (DCM) at -78 °C (a dry ice/acetone bath).

- **DMSO Addition:** Slowly add dimethyl sulfoxide (DMSO) (4.0 eq.) to the stirred solution, maintaining the temperature at -78 °C. Stir for 15 minutes.
- **Alcohol Addition:** Add a solution of 2,3-dimethylbut-3-en-1-ol (1.0 eq.) in anhydrous DCM dropwise to the reaction mixture. Stir for 1 hour at -78 °C.
- **Quenching:** Add triethylamine (5.0 eq.) to the flask, and allow the reaction to slowly warm to room temperature.
- **Workup:** Add water to the reaction mixture and separate the organic layer. Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel to yield **2,3-Dimethylbut-3-enal**.

Spectroscopic Characterization Workflow

The following diagram outlines the standard workflow for the spectroscopic analysis of the synthesized **2,3-Dimethylbut-3-enal**.

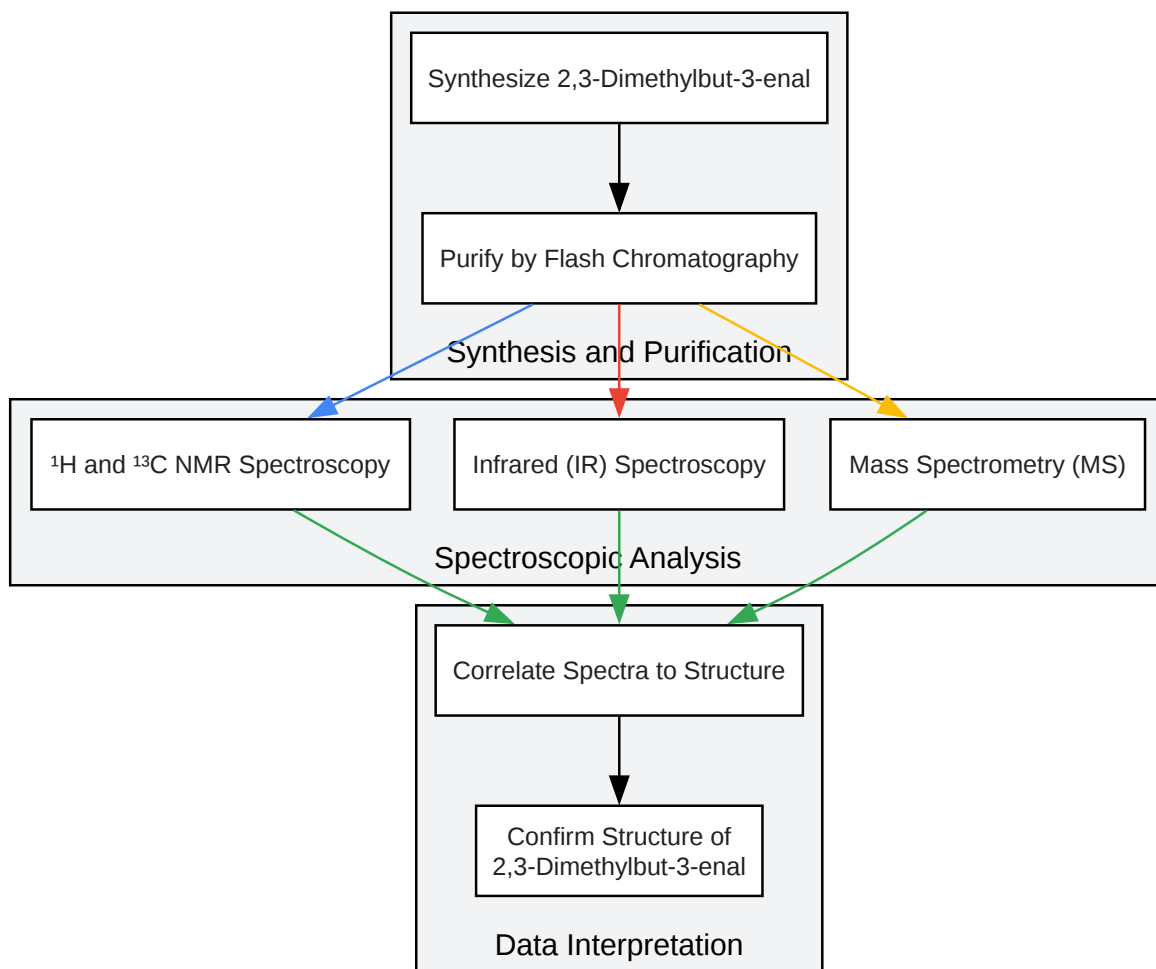


Diagram 1: Experimental Workflow for Spectroscopic Analysis

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Diagram 1: Experimental Workflow for Spectroscopic Analysis

This guide provides a foundational understanding of the predicted spectroscopic properties of **2,3-Dimethylbut-3-enal** and a viable experimental approach for its synthesis and characterization. Researchers undertaking this synthesis are advised to carefully monitor the reaction conditions to minimize the formation of the more stable conjugated isomer.

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References

- 1. 2,3-Dimethylbut-3-enal | C₆H₁₀O | CID 13311902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Spectroscopic Data for 2,3-Dimethylbut-3-enal: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15313343#spectroscopic-data-for-2-3-dimethylbut-3-enal]

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